Comparative Profiling Guide: 2-Methyl-4-(propylamino)phenol vs. Metol (p-methylaminophenol)

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Compound of Interest	
Compound Name:	*2-Methyl-4-(propylamino)phenol*
CAS No.:	*1378814-72-2*
Cat. No.:	*B2369537*

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Executive Summary & Strategic Context

This guide establishes a benchmarking protocol for evaluating **2-Methyl-4-(propylamino)phenol** (Candidate) against the industry standard p-methylaminophenol sulfate (Metol/Reference).

While Metol is a ubiquitous redox agent in imaging and dye chemistry, its application is limited by high sensitization potential (contact dermatitis) and rapid auto-oxidation in solution. The Candidate molecule introduces two critical structural modifications:

- N-Propyl substitution: Increases lipophilicity (LogP), potentially altering bioavailability and membrane permeability.
- 2-Methyl ring substitution: Provides steric hindrance adjacent to the phenolic hydroxyl, theoretically stabilizing the radical intermediate and altering metabolic clearance pathways.

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This guide moves beyond simple substitution, framing the comparison through Structure-Activity Relationships (SAR), Electrochemical Kinetics, and Toxicological Mitigation.

Physicochemical & In Silico Profiling

Before wet-lab experimentation, we establish the baseline differences. The shift from a methyl-amine to a propyl-amine, combined with ring methylation, drastically changes the solvation shell and lipid affinity.

Table 1: Comparative Physicochemical Properties

Property	Metol (Reference)	2-Methyl-4-(propylamino)phenol (Candidate)	Impact on Performance
Molecular Formula			Increased molecular weight (+42 Da).
Predicted LogP	0.85 (Hydrophilic)	~2.1 - 2.4 (Lipophilic)	Critical: Candidate will cross cell membranes/skin barriers significantly faster.
pKa (Amine)	~5.6	~5.8 (Predicted)	Slight increase in basicity due to inductive effect of propyl group.
Redox Potential ( )	+0.05V vs Ag/AgCl	Predicted Shift (-20 to -50mV)	The electron-donating methyl group on the ring should make the Candidate easier to oxidize.
Solubility	High (Water)	Moderate (Water), High (Ethanol/Lipids)	Formulation requires co-solvents (e.g., Propylene Glycol).

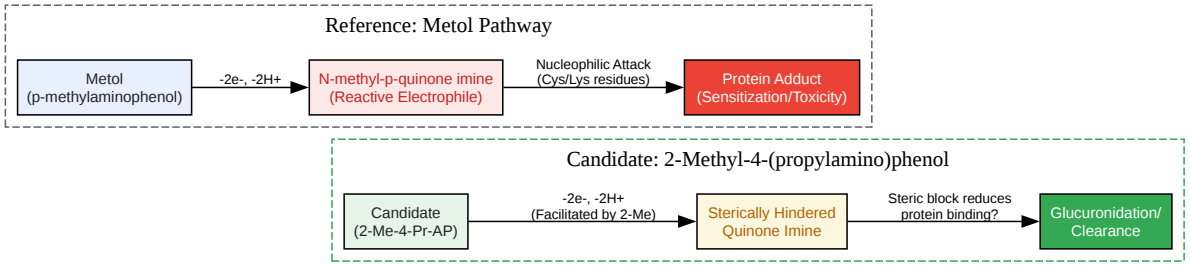
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Structural & Metabolic Fate Visualization

The core toxicity of p-aminophenols lies in their oxidation to Quinone Imines (NAPQI analogs), which are electrophilic and bind to cellular proteins (haptenization).

Diagram 1: Comparative Oxidation & Steric Shielding

This diagram illustrates how the 2-methyl group on the Candidate potentially blocks ortho-attack, a common pathway for toxicity and polymerization.



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Caption: Comparative oxidation pathways. The Candidate's 2-methyl substituent (Cluster 1) is hypothesized to sterically hinder nucleophilic attack on the quinone imine ring, potentially shunting the molecule toward metabolic clearance rather than toxic protein binding.

Experimental Protocol: Electrochemical Benchmarking

To validate the redox activity and stability, we utilize Cyclic Voltammetry (CV).[1] This is the "Engine Test" for any aminophenol derivative.

Objective

Determine if the Candidate maintains the reversible redox characteristics required for efficacy while demonstrating improved stability against irreversible side reactions (hydrolysis).

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Protocol Steps

- Preparation:
  - Electrolyte: 0.1 M Phosphate Buffer (pH 7.4 for physiological simulation, pH 10 for industrial application).
  - Analyte Conc: 1.0 mM of Metol and Candidate (separate runs).
  - Working Electrode: Glassy Carbon (3 mm diameter), polished with 0.05 µm alumina.
  - Reference: Ag/AgCl (3M KCl).
- Execution:
  - Scan Rate: Vary from 10 mV/s to 500 mV/s.
  - Window: -0.4V to +0.8V.
- Data Analysis (The "Litmus Test"):
  - Peak Separation (

    ): Ideal is ~59mV/n. Large deviations indicate sluggish electron transfer (likely caused by the propyl chain's bulk).
  - Current Ratio (

    ):
    - If Ratio = 1.0, the product is stable (Reversible).
    - If Ratio < 1.0, the oxidized form (Quinone Imine) is reacting chemically (hydrolysis/polymerization).
    - Hypothesis: The Candidate should show a ratio closer to 1.0 than Metol due to the 2-methyl stabilization effect [1].

Toxicology & Safety Benchmarking

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For drug development applications, the increased lipophilicity of the propyl chain raises concerns about skin absorption and systemic toxicity.

A. Sensitization Potential (LLNA Proxy)

Metol is a notorious sensitizer (R43). The Candidate must be screened for Direct Peptide Reactivity (DPRA).

- Method: Incubate both compounds with synthetic peptides containing Cysteine and Lysine.
- Measurement: HPLC analysis to quantify peptide depletion.
- Success Criteria: Candidate shows <15% peptide depletion (Non-sensitizer) vs. Metol's expected >50% depletion (High sensitizer).

B. Cytotoxicity (MTT Assay)

- Cell Line: HaCaT (Keratinocytes) or HepG2 (Liver).
- Protocol: 24h exposure at concentrations 1 µM – 1000 µM.
- Analysis: Calculate

  .
- Expectation: The Candidate may show higher acute cytotoxicity (lower

) than Metol due to the propyl chain facilitating rapid intracellular accumulation, even if its reactive downstream metabolites are less potent [2].

Synthesis & Purity Considerations

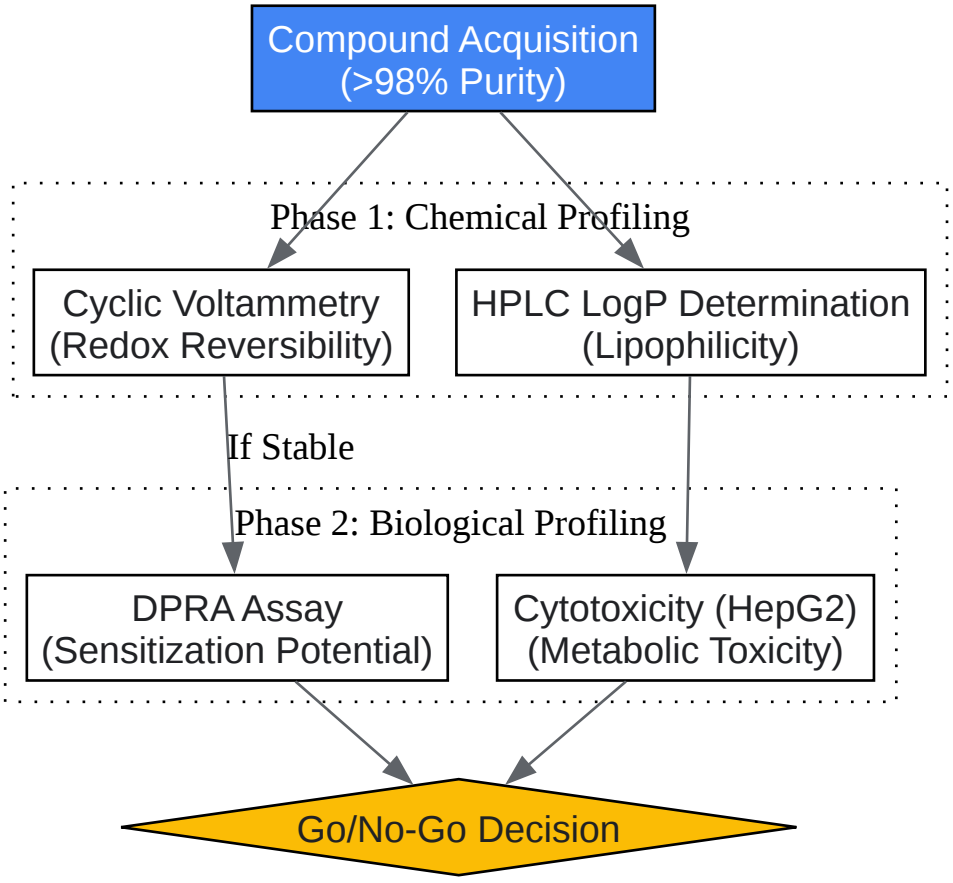
When sourcing or synthesizing the Candidate for this benchmark, beware of specific impurities that skew results:

- Isomer Contamination: Ensure the 2-methyl is ortho to the hydroxyl, not the amine. Meta-methyl isomers have drastically different redox potentials.

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- Over-alkylation: Presence of N,N-dipropyl species will destroy redox activity (tertiary amines do not form quinone imines reversibly).

Diagram 2: Benchmarking Workflow



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Caption: Sequential benchmarking workflow. Phase 1 confirms the molecule functions as a redox agent. Phase 2 assesses if the structural changes reduce the toxicity profile compared to Metol.

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